

A Technical Guide to Sodium Formate-13C,d1: Isotopic Purity and Enrichment

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Compound of Interest		
Compound Name:	Sodium formate-13C,d1	
Cat. No.:	B15557803	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic purity and enrichment of **Sodium Formate-13C,d1**. This doubly labeled compound is a valuable tool in various scientific disciplines, particularly in metabolic research and drug development, where it serves as a tracer to elucidate biochemical pathways.[1] This guide details the analytical methodologies used to quantify its isotopic enrichment, presents typical purity data, and illustrates its metabolic significance.

Isotopic Purity and Enrichment Data

The isotopic purity of **Sodium Formate-13C,d1** is a critical parameter that defines its suitability for use in sensitive analytical applications. Commercially available **Sodium Formate-13C,d1** typically exhibits high levels of isotopic enrichment. The quantitative data for representative batches are summarized below. It is important to note that exact values may vary by supplier and batch, and it is always recommended to consult the Certificate of Analysis (COA) for specific lot information.

Parameter	Specification	Source
13C Isotopic Purity	≥ 99 atom %	[2][3]
Deuterium (d1) Isotopic Purity	≥ 98 atom %	[2][3]
Chemical Purity	≥ 98%	[2][4]



Experimental Protocols for Determining Isotopic Purity and Enrichment

The determination of isotopic purity and enrichment of **Sodium Formate-13C,d1** relies on robust analytical techniques, primarily Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is a powerful technique for accurately determining the isotopic enrichment of labeled compounds.[5] The general workflow involves the ionization of the sodium formate sample and the subsequent separation of ions based on their mass-to-charge ratio. The high resolution allows for the differentiation of the isotopologues.

Experimental Protocol:

- Sample Preparation: A dilute solution of Sodium Formate-13C,d1 is prepared in a suitable solvent, such as deionized water or a mixture of water and a volatile organic solvent compatible with the ionization source.
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is typically used.
- Analysis: The sample solution is infused into the mass spectrometer. The instrument is
 operated in negative ion mode to detect the formate anion ([D13COO]-).
- Data Acquisition: A full scan mass spectrum is acquired over a narrow mass range centered around the expected mass-to-charge ratio of the formate isotopologues.
- Data Analysis:
 - The relative intensities of the peaks corresponding to the unlabeled formate ([H12COO]-), singly labeled formate ([D12COO]- and [H13COO]-), and doubly labeled formate ([D13COO]-) are measured.
 - Corrections are made for the natural abundance of 13C and 2H to accurately calculate the isotopic enrichment of the labeled species.



Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei and is an excellent method for confirming the position of isotopic labels and quantifying their enrichment. Both 13C NMR and 2H (Deuterium) NMR can be employed.

13C NMR Spectroscopy Protocol:

- Sample Preparation: A solution of **Sodium Formate-13C,d1** is prepared in a deuterated solvent, typically deuterium oxide (D2O).
- Instrumentation: A high-field NMR spectrometer is used.
- Analysis: A proton-decoupled 13C NMR spectrum is acquired.
- Data Analysis: The presence of a single, strong resonance in the 13C spectrum confirms the
 high enrichment of the 13C isotope. The chemical shift of this peak can also confirm the
 chemical identity of the formate.[6] The isotopic purity is determined by comparing the
 integral of the 13C-formate signal to that of any residual 12C-formate signals, though the
 latter are often below the limit of detection in highly enriched samples.

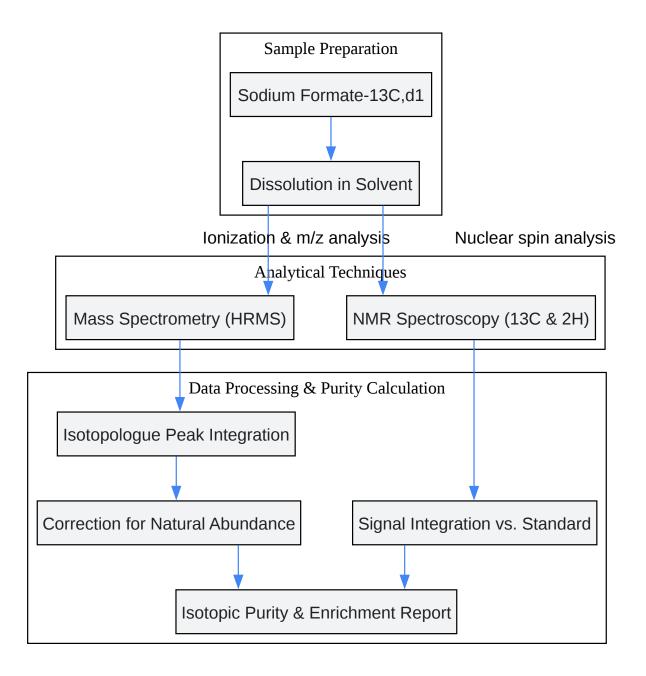
2H (Deuterium) NMR Spectroscopy Protocol:

- Sample Preparation: The sample is dissolved in a protonated solvent (e.g., H2O) to avoid a large solvent deuterium signal.
- Instrumentation: An NMR spectrometer equipped for deuterium detection is used.
- Analysis: A 2H NMR spectrum is acquired.
- Data Analysis: A single resonance corresponding to the deuterium atom in the formate molecule will be observed. The isotopic enrichment can be quantified by comparing the integral of this signal to an internal standard of known concentration.

Visualizing Experimental Workflows and Metabolic Pathways



Diagrams created using the DOT language provide a clear visual representation of complex processes.

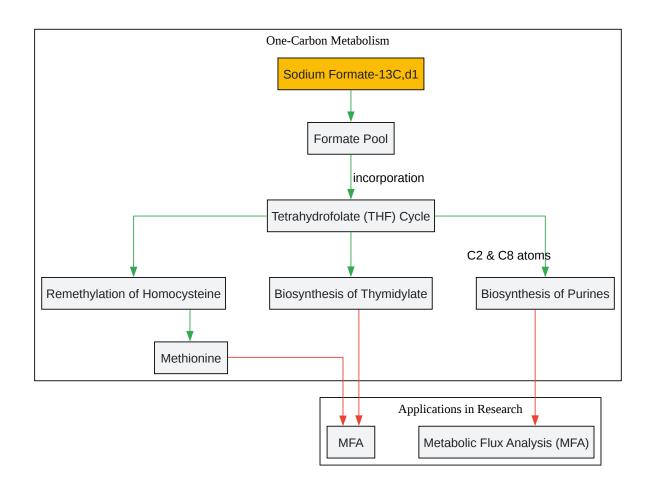


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Caption: Workflow for Isotopic Purity Determination.



Sodium formate plays a crucial role in one-carbon metabolism. Once it enters a biological system, the labeled carbon and deuterium atoms can be traced through various metabolic pathways.



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Caption: Metabolic Fate of Labeled Formate.



Applications in Drug Development and Research

The use of isotopically labeled compounds like **Sodium Formate-13C,d1** is integral to modern drug development and metabolic research.[1]

- Metabolic Flux Analysis (MFA): By tracing the path of the 13C and deuterium labels through metabolic networks, researchers can quantify the rates of various biochemical reactions.[8]
 [9] This is particularly valuable for understanding the metabolic reprogramming that occurs in diseases like cancer and for identifying potential drug targets.[10][11]
- Tracer Studies: In drug metabolism studies, labeled compounds are used to identify and quantify drug metabolites.[12] While sodium formate itself is not typically a drug, its metabolic pathways are fundamental, and understanding its flux is important in the broader context of cellular metabolism.
- Internal Standards: Due to its distinct mass, **Sodium Formate-13C,d1** can be used as an internal standard in mass spectrometry-based quantification of unlabeled formate, ensuring high accuracy and precision.[1]

In conclusion, **Sodium Formate-13C,d1** is a high-purity, isotopically enriched compound with significant applications in scientific research. The rigorous analytical methods employed to certify its isotopic purity ensure its reliability for demanding applications such as metabolic flux analysis and tracer studies, providing invaluable insights into the complexities of cellular metabolism.

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